

An In-depth Technical Guide to the Pharmacokinetics and Bioavailability of Vestalin

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Compound of Interest

Compound Name:	Vestalin
CAS No.:	8064-75-3
Cat. No.:	B13788687

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Disclaimer: Information regarding a compound named "**Vestalin**" is not available in the public domain or scientific literature. Therefore, this document serves as a representative technical guide, employing the name "**Vestalin**" for a hypothetical compound. The data presented herein is illustrative and based on standard pharmacokinetic principles to demonstrate the requested format and content for researchers, scientists, and drug development professionals.

Introduction

Vestalin is a novel synthetic compound under investigation for its potential therapeutic effects. A thorough understanding of its pharmacokinetics (PK)—the study of its absorption, distribution, metabolism, and excretion (ADME)—and its bioavailability is critical for preclinical and clinical development. This guide provides a comprehensive overview of the non-clinical pharmacokinetic profile of **Vestalin**, details the experimental methodologies used for its characterization, and presents a hypothetical signaling pathway to contextualize its mechanism of action.

Pharmacokinetic Profile of Vestalin

The pharmacokinetic properties of **Vestalin** were characterized following intravenous and oral administration in a rat model. The key parameters are summarized below, providing insights into the compound's behavior in vivo.

Absorption

Following oral administration, **Vestalin** is readily absorbed from the gastrointestinal tract. The peak plasma concentration (C_{max}) is achieved within approximately 1.5 hours, indicating a relatively rapid absorption process.

Distribution

Vestalin exhibits moderate binding to plasma proteins. In vitro studies using equilibrium dialysis showed that **Vestalin** is approximately 75% and 70% bound to rat and human plasma proteins, respectively.^[1] This moderate binding suggests that a significant fraction of the drug is available in its unbound, active form to distribute into tissues.

Metabolism

The metabolic stability of **Vestalin** was assessed in vitro using liver microsomes.^{[2][3]} These studies indicate that **Vestalin** undergoes moderate metabolism, primarily via cytochrome P450 enzymes. The primary metabolic pathways appear to be oxidation and glucuronidation. The resulting metabolites are largely inactive and are cleared more rapidly than the parent compound.

Excretion

The primary route of elimination for **Vestalin** and its metabolites is through both renal and fecal pathways. Approximately 40% of the administered dose is recovered in urine, with the remainder found in the feces, suggesting significant biliary excretion.

Bioavailability and Key Pharmacokinetic Parameters

The absolute oral bioavailability of **Vestalin** was determined by comparing the area under the plasma concentration-time curve (AUC) following oral and intravenous administration.

Data Presentation: Pharmacokinetic Parameters of Vestalin in Rats

The following tables summarize the mean pharmacokinetic parameters of **Vestalin** following a single intravenous (1 mg/kg) and oral (5 mg/kg) dose.

Table 1: Intravenous Administration (1 mg/kg)

Parameter	Value	Units
C _{max}	2.8 ± 0.4	µg/mL
AUC (0-inf)	12.5 ± 2.1	µg*h/mL
Half-life (t _{1/2})	4.2 ± 0.8	hours
Clearance (CL)	1.3 ± 0.2	L/h/kg
Volume of Distribution (V _d)	7.5 ± 1.1	L/kg

Table 2: Oral Administration (5 mg/kg)

Parameter	Value	Units
C _{max}	1.9 ± 0.3	µg/mL
T _{max}	1.5 ± 0.5	hours
AUC (0-inf)	7.8 ± 1.5	µg*h/mL
Half-life (t _{1/2})	4.5 ± 0.9	hours
Absolute Bioavailability (F%)	62.4 ± 12.0	%

Detailed Experimental Protocols

The data presented in this guide were generated using the following validated experimental methodologies.

In Vivo Pharmacokinetic Study in Rats

- Subjects: Male Sprague-Dawley rats (n=6 per group), weighing 250-300g.
- Administration:
 - Intravenous (IV): A single 1 mg/kg dose of **Vestalin**, formulated in a solution of 5% DMSO, 40% PEG300, and 55% saline, was administered via the tail vein.
 - Oral (PO): A single 5 mg/kg dose was administered by oral gavage.
- Sample Collection: Blood samples (~0.2 mL) were collected from the jugular vein into heparinized tubes at pre-dose and at 0.083, 0.25, 0.5, 1, 2, 4, 8, 12, and 24 hours post-dose.
- Sample Processing: Plasma was separated by centrifugation at 4000 rpm for 10 minutes at 4°C and stored at -80°C until analysis.

Bioanalytical Method: LC-MS/MS for Plasma Concentration

- Instrumentation: A Shimadzu Nexera X2 UHPLC system coupled to a Sciex Triple Quad 6500+ mass spectrometer.
- Sample Preparation: Plasma samples (50 µL) were subjected to protein precipitation by adding 200 µL of acetonitrile containing an internal standard. After vortexing and centrifugation, the supernatant was analyzed.
- Chromatographic Conditions: A C18 analytical column was used with a gradient mobile phase consisting of 0.1% formic acid in water and 0.1% formic acid in acetonitrile.
- Quantification: The concentration of **Vestalin** was determined using a standard curve prepared in blank plasma, with a lower limit of quantification of 1 ng/mL.

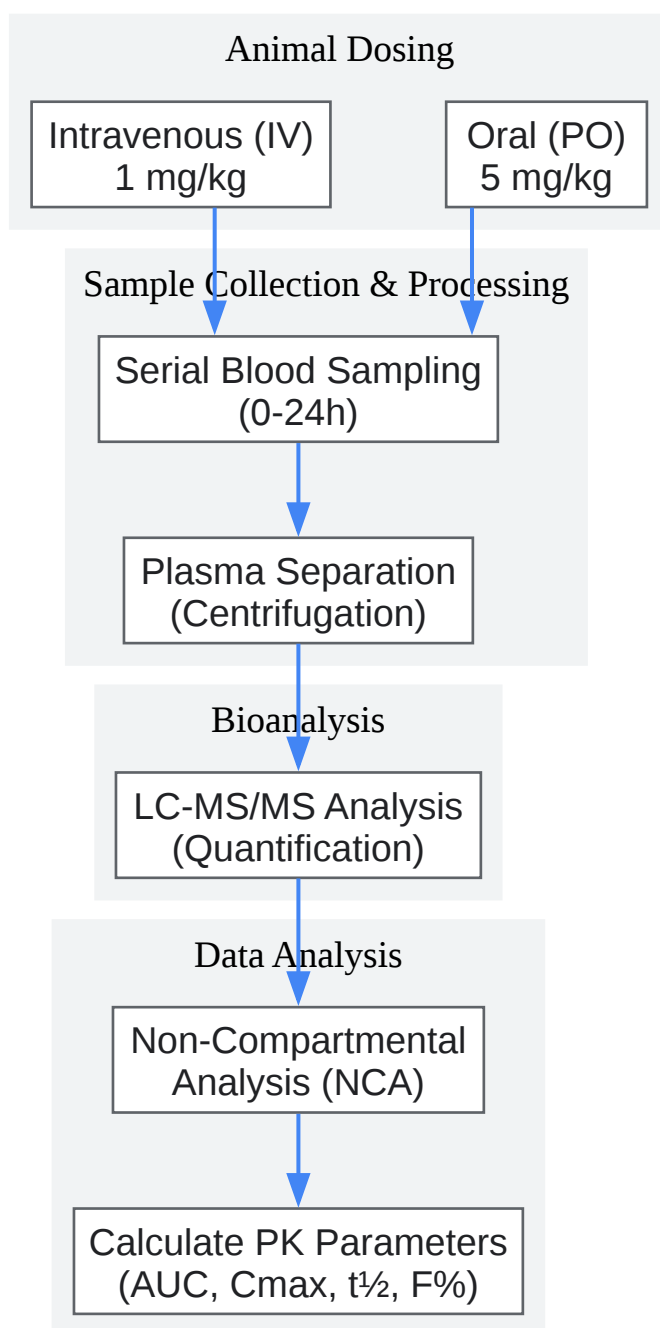
Pharmacokinetic Data Analysis

- Pharmacokinetic parameters were calculated using non-compartmental analysis (NCA) with Phoenix WinNonlin software.
- The C_{max} and T_{max} were determined directly from the observed plasma concentration-time data.

- The AUC was calculated using the linear-up/log-down trapezoidal method.
- Absolute oral bioavailability (F%) was calculated using the formula: $F\% = (AUC_{oral} / AUC_{iv}) * (Dose_{iv} / Dose_{oral}) * 100$.

Mandatory Visualizations

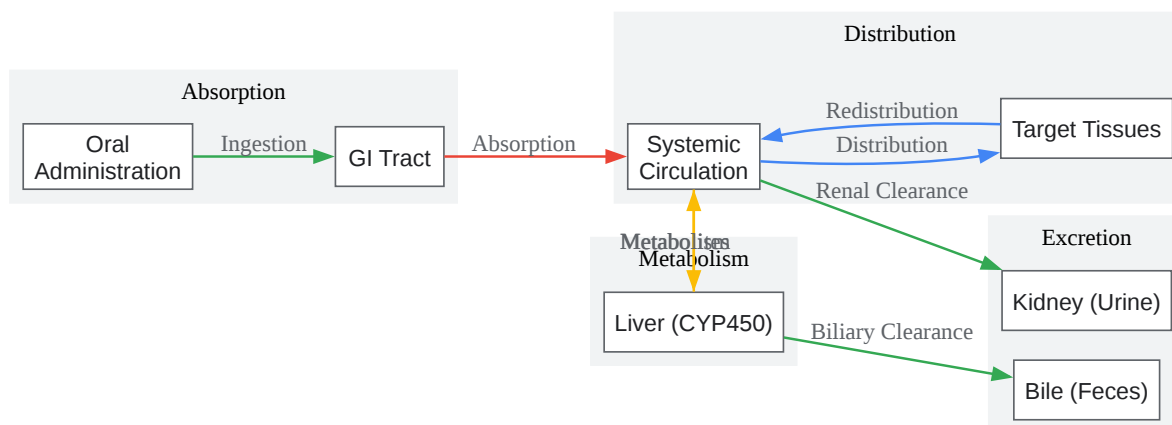
Diagram 1: Experimental Workflow for Pharmacokinetic Study



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Caption: Workflow for the in vivo pharmacokinetic assessment of **Vestalin**.

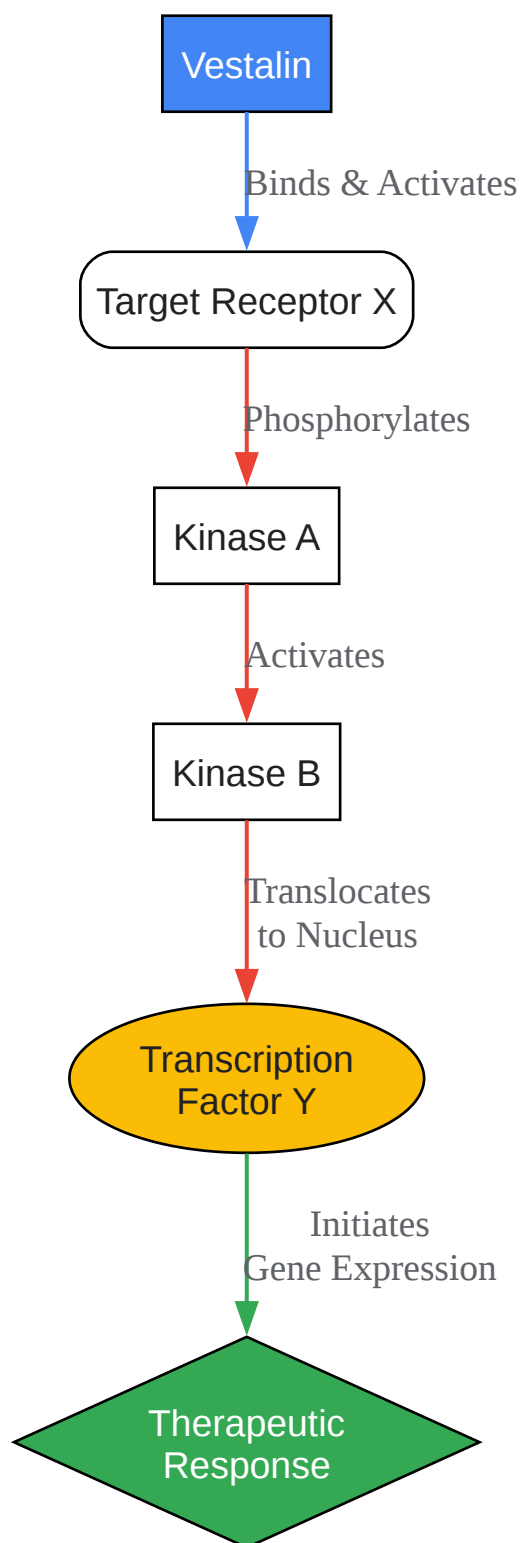
Diagram 2: ADME Process Overview



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Caption: The ADME (Absorption, Distribution, Metabolism, Excretion) pathway of **Vestalin**.

Diagram 3: Hypothetical Signaling Pathway for Vestalin



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